

# Mass Spectrometry Parameters for Cabotegravir-d5

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## Compound Focus: Cabotegravir-d5

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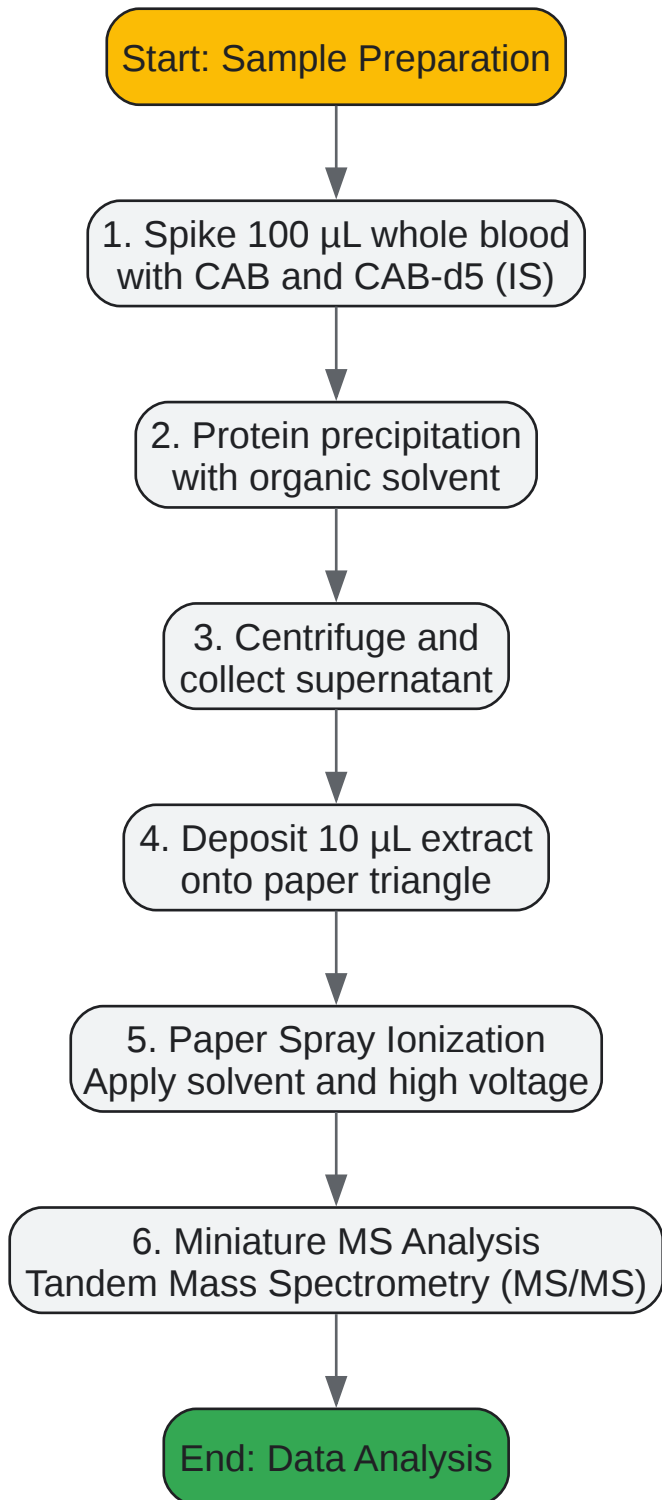
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The table below summarizes the key mass spectrometry parameters for **cabotegravir-d5** and its parent compound, cabotegravir, as reported in recent analytical methods.

Parameter	Cabotegravir	Cabotegravir-d5	Instrument & Context
Precursor Ion ([M+H] <sup>+</sup> )	406.01 [1] / 406 [2]	411.03 [1] / 411 [2]	UPLC-MS/MS [1]; Miniature MS (Mini-12) [2]
Product Ion(s)	126.88 [1], 263 [2]	267.96 [1], 267 [2]	UPLC-MS/MS [1]; Miniature MS (Mini-12) [2]
Collision Energy (eV)	34.0 [1]	24.0 [1]	UPLC-MS/MS [1]
Retention Time	3.63 min [1]	3.62 min [1]	UPLC-MS/MS [Waters CORTECS T3 column] [1]
Internal Standard	-	Yes, stable isotope-labeled [2] [1]	Quantification in human plasma/whole blood [2] [1]

## Experimental Workflow for Quantification

Here is the experimental workflow for quantifying cabotegravir in whole blood using **cabotegravir-d5** as an internal standard with a miniature mass spectrometer:



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Experimental workflow for cabotegravir quantification in whole blood [2].

## Detailed Protocol Steps

- **Sample Preparation:** Add 100  $\mu\text{L}$  of **cabotegravir-d5** internal standard solution (1000 ng/mL in acetonitrile) to 100  $\mu\text{L}$  of whole blood sample, then shake vigorously for one minute to precipitate proteins [2].
- **Sample Introduction:** Pipette 10  $\mu\text{L}$  of the clear supernatant onto a triangular piece of filter paper, secure with a copper clip, and apply solvent and high voltage for **paper spray ionization** [2].
- **MS Analysis:** Use a miniature mass spectrometer (Mini-12) with a **discontinuous atmospheric pressure interface (DAPI)**. Isolate precursor ions using SWIFT at  $m/z$  406 (CAB) and 411 (CAB-d5), fragment with Collision-Induced Dissociation (CID), and analyze product ions [2].
- **Data Analysis:** Integrate peak areas for analyte and internal standard, calculate ratio, and determine concentration using a calibration curve [2].

## Key Technical and Application Notes

- **Role of Cabotegravir-d5:** Using a stable isotope-labeled internal standard like **cabotegravir-d5** corrects for sample matrix effects and procedural losses, improving quantitative accuracy and precision [2] [1].
- **Assay Performance:** The miniature MS assay has a turnaround time of **<4 minutes** and quantitates cabotegravir in the clinically relevant range of **250-2000 ng/mL** in whole blood with a limit of quantitation (LoQ) of **750 ng/mL** [2].
- **Broader Context:** **Cabotegravir-d5** is also used in conventional UPLC-MS/MS methods for multi-drug panels in plasma, demonstrating its utility across different analytical platforms [1] [3].

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## References

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